

# Isoeugenyl acetate solubility in different solvents

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## Compound of Interest

Compound Name: *Isoeugenyl acetate*

Cat. No.: *B3029221*

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An In-depth Technical Guide to the Solubility of **Isoeugenyl Acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **isoeugenyl acetate** in various solvents. The information is intended to assist researchers, scientists, and professionals in drug development in formulating and applying this compound effectively.

## Introduction to Isoeugenyl Acetate

**Isoeugenyl acetate** is a phenylpropanoid, the acetate ester of trans-isoeugenol. It is a white crystalline solid with a mild, sweet, and spicy floral aroma, reminiscent of carnation and clove. Due to its sensory characteristics and stability, it finds applications in the fragrance, flavor, and cosmetic industries. A thorough understanding of its solubility is critical for its effective use in various formulations.

## Quantitative Solubility of Isoeugenyl Acetate

The solubility of **isoeugenyl acetate** has been determined in a range of solvents. The following table summarizes the available quantitative data.

Solvent	Temperature	Solubility
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL[1]
95% Ethanol	Not Specified	1 g in 27 mL (approx. 3.7 g/100 mL)[2]
Water	20 °C	40 mg/L

## Qualitative Solubility of Isoeugenyl Acetate

In addition to the quantitative data, **isoeugenyl acetate** has been qualitatively described as soluble or insoluble in several other common solvents.

Solvent	Solubility
Chloroform	Soluble[3]
Ether	Soluble[3]
Fixed Oils	Soluble[4][5]
Propylene Glycol	Soluble[5]
Glycerol	Insoluble[5]

## Experimental Protocol for Solubility Determination: Saturation Shake-Flask Method

The saturation shake-flask method is a widely accepted and reliable technique for determining the thermodynamic (equilibrium) solubility of a solid compound in a solvent.[6][7] This protocol is adapted for the determination of **isoeugenyl acetate** solubility.

### Materials and Equipment

- **Isoeugenyl acetate** (high purity)
- Solvent of interest (analytical grade)

- Analytical balance
- Glass vials with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification
- Volumetric flasks and pipettes

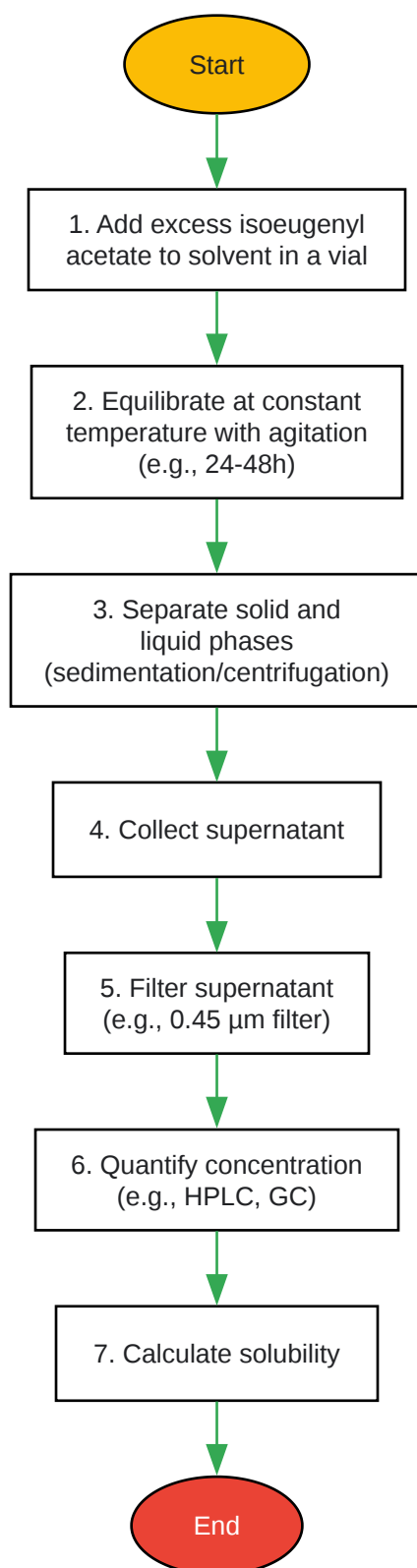
## Procedure

- **Preparation of the Solvent:** Ensure the solvent is of high purity and degassed if necessary to avoid bubble formation.
- **Addition of Solute:** Add an excess amount of **isoeugenyl acetate** to a glass vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Tightly seal the vials and place them in a constant temperature orbital shaker or water bath. Agitate the samples for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. The optimal equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature for a sufficient period to allow the excess solid to sediment. Alternatively, centrifuge the vials to facilitate the separation of the solid and liquid phases.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant (the clear, saturated solution) using a syringe.

- Filtration: Immediately filter the collected supernatant through a syringe filter to remove any remaining undissolved microparticles.
- Quantification: Dilute the filtered, saturated solution to a concentration within the linear range of the analytical method. Analyze the diluted sample using a calibrated HPLC or GC method to determine the concentration of **isoeugenyl acetate**.
- Calculation: Calculate the solubility of **isoeugenyl acetate** in the solvent, taking into account the dilution factor. The results are typically expressed in units such as g/100 mL, mg/mL, or molarity (M).

## Factors Influencing Solubility

The solubility of a compound like **isoeugenyl acetate** is influenced by several factors. The following diagram illustrates these key relationships.



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